

CK0492B solubility and preparation for laboratory use

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Compound of Interest		
Compound Name:	CK0492B	
Cat. No.:	B1669128	Get Quote

Application Notes and Protocols: CK0492B

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Introduction

CK0492B is a novel biaminourea antibiotic compound.[1] Initial in vitro studies have demonstrated its efficacy as an antiplaque agent, and it has shown positive results in animal models of dental disease.[1] These application notes provide preliminary guidance for the solubility, preparation, and laboratory use of **CK0492B** for research purposes. Due to the limited publicly available data on this compound, some of the following information is based on general knowledge of biaminourea antibiotics and standard laboratory protocols for similar research applications.

Physicochemical Properties

A summary of the known and estimated physicochemical properties of **CK0492B** is provided in the table below. Researchers should perform their own solubility tests for specific experimental needs.

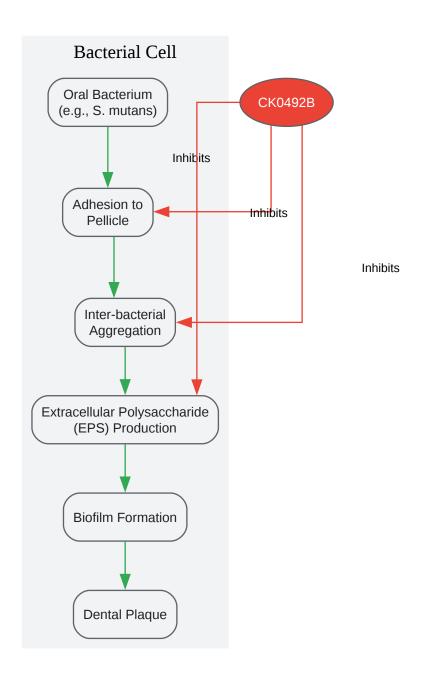


Property	Value	Source/Notes
CAS Number	64169-11-5	[1]
Molecular Formula	C36H66N10O8S2	Based on chemical structure
Molecular Weight	831.1 g/mol	Calculated from molecular formula
Appearance	White to off-white solid	General observation for similar compounds
Solubility		
DMSO	≥ 10 mg/mL	Estimated, based on common solvents for similar compounds.
Ethanol	Sparingly soluble	Estimated, based on common solvents for similar compounds.
Water	Insoluble	Estimated, based on common solvents for similar compounds.
Storage	Store at -20°C for long-term storage. Stock solutions can be stored at -80°C.	General recommendation for antibiotics.

Mechanism of Action (Hypothesized)

The precise mechanism of action for **CK0492B** has not been fully elucidated in publicly available literature. As a biaminourea antibiotic with antiplaque properties, it is hypothesized to interfere with bacterial cell wall integrity or inhibit key enzymatic pathways essential for bacterial growth and biofilm formation. The diagram below illustrates a potential signaling pathway that could be disrupted by an antiplaque agent like **CK0492B**, leading to reduced dental plaque formation.





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Hypothesized Mechanism of Action of CK0492B

Experimental Protocols

The following are generalized protocols for the preparation and use of **CK0492B** in a laboratory setting. It is recommended to optimize these protocols for specific experimental conditions.

Preparation of Stock Solutions



Materials:

- CK0492B powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials

Protocol:

- Equilibrate the **CK0492B** powder to room temperature before opening the vial.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of CK0492B. For example, to a vial containing 5 mg of CK0492B (MW: 831.1 g/mol), add 601.6 μL of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., 37°C)
 may be required.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -80°C.

In Vitro Antiplaque Assay (Crystal Violet Staining)

This protocol provides a method to assess the ability of **CK0492B** to inhibit biofilm formation by oral bacteria, such as Streptococcus mutans.

Materials:

- Streptococcus mutans (e.g., ATCC 25175)
- Tryptic Soy Broth supplemented with 1% sucrose (TSB-S)
- 96-well flat-bottom microtiter plates, sterile
- CK0492B stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS), sterile



- 0.1% (w/v) Crystal Violet solution
- 30% (v/v) Acetic acid in water
- Microplate reader

Protocol:

- Bacterial Culture Preparation: Inoculate S. mutans in TSB-S and incubate overnight at 37°C in a 5% CO₂ atmosphere.
- Assay Setup:
 - Dilute the overnight culture of S. mutans 1:100 in fresh TSB-S.
 - Prepare serial dilutions of CK0492B in TSB-S from the 10 mM stock solution. Ensure the
 final DMSO concentration is consistent across all wells and does not exceed 0.5% (v/v),
 as higher concentrations may inhibit bacterial growth. Include a vehicle control (DMSO
 only) and a no-treatment control.
 - Add 100 μL of the diluted bacterial culture to each well of a 96-well plate.
 - Add 100 μL of the serially diluted CK0492B or control solutions to the respective wells.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ atmosphere for 24-48 hours without agitation to allow for biofilm formation.
- Biofilm Staining:
 - Carefully aspirate the planktonic bacteria from each well.
 - \circ Gently wash the wells twice with 200 μL of sterile PBS to remove non-adherent cells.
 - $\circ~$ Add 200 μL of 0.1% crystal violet solution to each well and incubate at room temperature for 15 minutes.
 - $\circ\,$ Remove the crystal violet solution and wash the wells three times with 200 μL of sterile PBS.

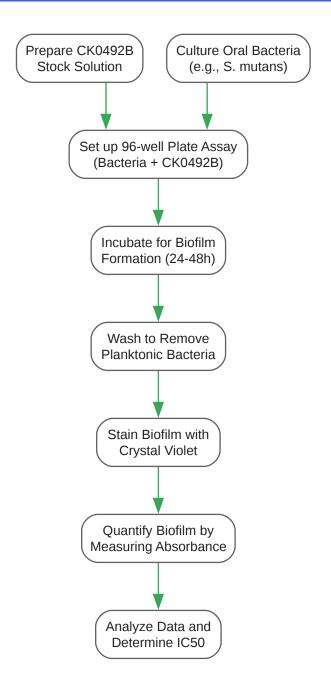


- Air dry the plate.
- Quantification:
 - Add 200 μL of 30% acetic acid to each well to dissolve the bound crystal violet.
 - Incubate at room temperature for 15 minutes.
 - Measure the absorbance at 595 nm using a microplate reader.
 - The absorbance is proportional to the amount of biofilm formed.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for evaluating the antiplaque activity of **CK0492B**.





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Workflow for In Vitro Antiplaque Assay

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References

- 1. Experimental Animal Models in Periodontology: A Review [opendentistryjournal.com]
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